

A Comparative Environmental Impact Assessment of Topogard and Alternative Herbicides

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Compound of Interest

Compound Name: *Topogard*

Cat. No.: *B1222600*

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This guide provides an objective comparison of the environmental impact of the herbicide **Topogard** with its common alternatives, atrazine and S-metolachlor. The assessment is based on key environmental fate and ecotoxicity parameters, with supporting data from peer-reviewed studies and regulatory assessments. Detailed experimental protocols for the cited data are also provided to ensure transparency and reproducibility.

Executive Summary

Topogard, a herbicide containing the active ingredients terbutryn and terbutylazine, is utilized for the control of broadleaf weeds.^{[1][2][3][4]} This guide evaluates its environmental characteristics in comparison to atrazine, another triazine herbicide, and S-metolachlor, a chloroacetamide herbicide. The comparison focuses on their persistence in soil, potential for groundwater contamination, and toxicity to non-target aquatic organisms. This information is critical for informed decision-making in agricultural and environmental research and management.

Data Presentation

The following tables summarize the key environmental impact parameters for **Topogard's** active ingredients and its alternatives.

Table 1: Soil Persistence and Leaching Potential

Herbicide	Active Ingredient	Soil Half-life (DT ₅₀) (days)	Soil Organic Carbon Partition Coefficient (K _{oc}) (mL/g)	Groundwater Ubiquity Score (GUS) ¹	Leaching Potential
Topogard	Terbutryn	14 - 28[5]	663[6]	1.83 - 2.13	Low to Medium
Terbuthylazine	23 - 37[7]	1500[2]	2.18 - 2.39	Medium	
Alternative 1	Atrazine	13 - 261[8]	100 - 440[2][8]	1.11 - 4.19	Low to High
Alternative 2	S-metolachlor	15 - 70[9]	200[10][11]	2.01 - 3.20	Medium to High

¹GUS was calculated using the formula: $GUS = \log_{10}(DT_{50}) \times (4 - \log_{10}(K_{oc}))$. GUS values are interpreted as follows: < 1.8 = Low leacher; 1.8 - 2.8 = Medium leacher; > 2.8 = High leacher.

Table 2: Aquatic Ecotoxicity

Herbicide	Active Ingredient	Organism	Endpoint	Value (µg/L)
Topogard	Terbutryn	Green Algae (Desmodesmus communis)	72h IC ₅₀	12[12]
Water Flea (Daphnia magna)	48h EC ₅₀	7100[12]		
Rainbow Trout (Oncorhynchus mykiss)	96h LC ₅₀	3000[5]		
Terbuthylazine	Green Algae (Senastrum capricornutum)	72h EC ₅₀	8[13]	
Water Flea (Daphnia magna)	48h EC ₅₀	26000[14]		
Rainbow Trout (Oncorhynchus mykiss)	96h LC ₅₀	1230[13]		
Alternative 1	Atrazine	Green Algae (Scenedesmus subspicatus)	72h EC ₅₀	20.5[15]
Water Flea (Daphnia pulex)	48h EC ₅₀	5290[15]		
Rainbow Trout (Oncorhynchus mykiss)	96h LC ₅₀	3960[15]		
Alternative 2	S-metolachlor	Green Algae (Senastrum capricornutum)	72h EC ₅₀	8[13]
Water Flea (Daphnia magna)	48h EC ₅₀	26000[14]		

Rainbow Trout (Oncorhynchus mykiss)	96h LC ₅₀	1200[16]
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Experimental Protocols

The data presented in this guide are primarily generated using standardized testing protocols established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the quality, consistency, and comparability of chemical safety data.

Soil Persistence (DT₅₀) and Transformation

The soil half-life (DT₅₀) of a herbicide is determined following the OECD Guideline 307: Aerobic and Anaerobic Transformation in Soil.[15][17][18][19][20]

- Principle: The test substance is applied to soil samples, which are then incubated under controlled aerobic or anaerobic conditions in the dark.
- Methodology:
 - Test System: Biometer flasks or flow-through systems are used to trap volatile transformation products.
 - Soil: Fresh soil samples are typically used, characterized for properties like texture, pH, organic carbon content, and microbial biomass.
 - Application: The herbicide is applied at a rate relevant to its agricultural use.
 - Incubation: Samples are incubated at a constant temperature (e.g., 20°C) and moisture level for a period of up to 120 days.
 - Sampling and Analysis: Soil samples are taken at various intervals and analyzed for the concentration of the parent herbicide and its transformation products using techniques like High-Performance Liquid Chromatography (HPLC).
- Data Analysis: The rate of degradation is modeled to calculate the time required for 50% of the initial concentration to dissipate (DT₅₀).

Aquatic Ecotoxicity Testing

OECD Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test[\[16\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

- Principle: This test assesses the effect of a chemical on the growth of freshwater algae or cyanobacteria.
- Methodology:
 - Test Organisms: Commonly used species include *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus*.
 - Exposure: Exponentially growing cultures of the test organism are exposed to a series of concentrations of the test substance for 72 hours.
 - Endpoint: The inhibition of growth is measured by cell counts or other measures of biomass. The EC₅₀ (the concentration causing 50% inhibition of growth) is calculated.

OECD Guideline 202: *Daphnia* sp. Acute Immobilisation Test[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[25\]](#)[\[26\]](#)

- Principle: This test determines the acute toxicity of a substance to daphnids (water fleas).
- Methodology:
 - Test Organism: *Daphnia magna* is a commonly used species.
 - Exposure: Young daphnids (<24 hours old) are exposed to a range of concentrations of the test substance for 48 hours.
 - Endpoint: The number of immobilized daphnids is recorded at 24 and 48 hours. The EC₅₀ (the concentration causing immobilization in 50% of the daphnids) is calculated.

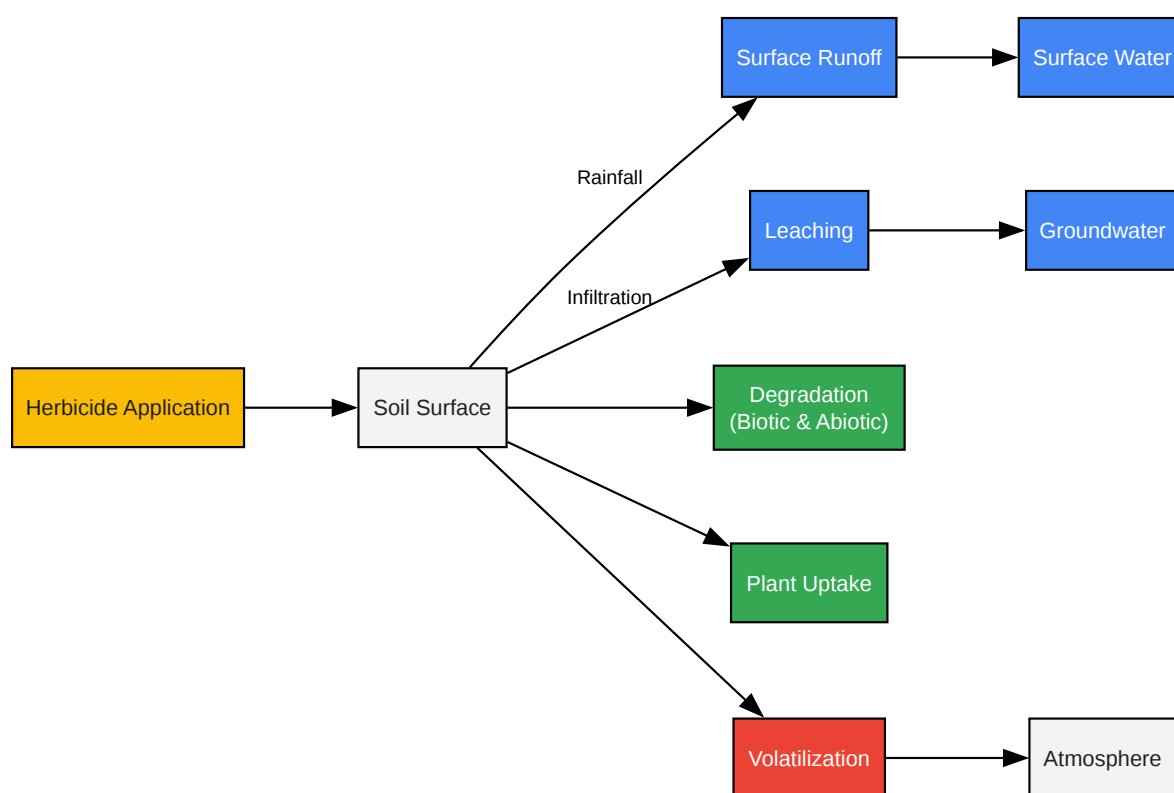
OECD Guideline 203: Fish, Acute Toxicity Test[\[9\]](#)[\[12\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

- Principle: This test evaluates the acute lethal toxicity of a chemical to fish.
- Methodology:

- Test Organism: Common test species include Rainbow Trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).
- Exposure: Fish are exposed to a series of concentrations of the test substance for 96 hours.
- Endpoint: Mortalities are recorded at 24, 48, 72, and 96 hours. The LC₅₀ (the concentration that is lethal to 50% of the test fish) is determined.

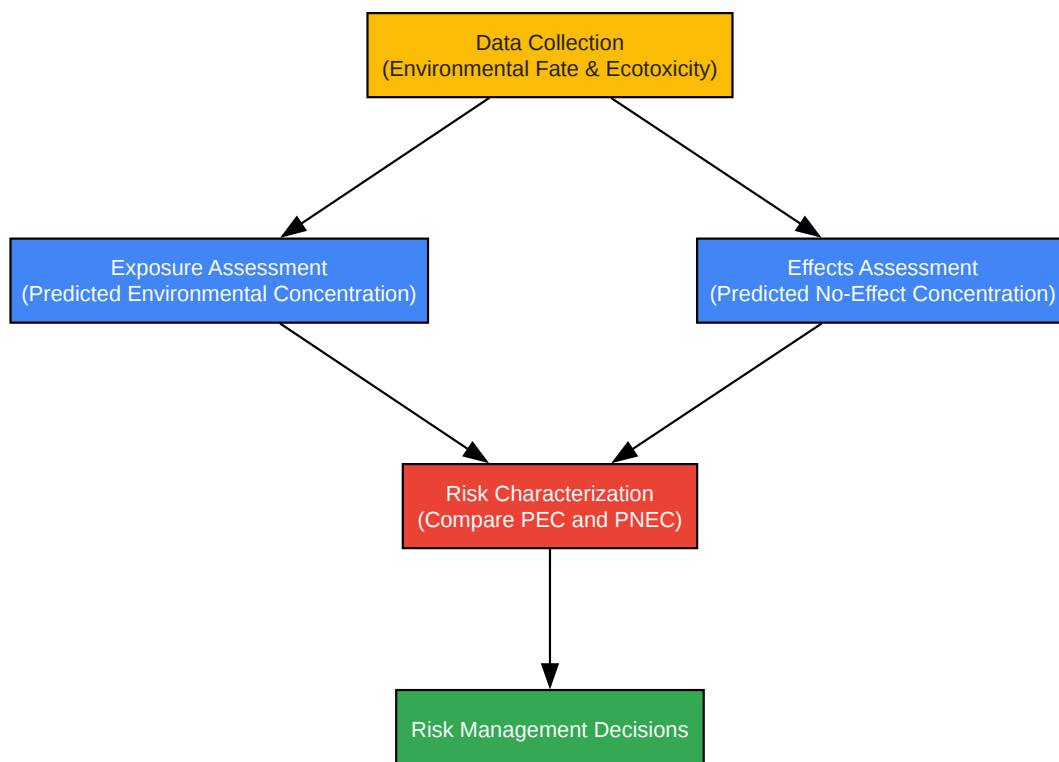
Visualization of Environmental Processes

The following diagrams illustrate key concepts related to the environmental impact assessment of herbicides.



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Environmental fate pathways of a herbicide after application.



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A simplified workflow for environmental risk assessment of a herbicide.

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